

An In-depth Technical Guide to 3-[4-(Trifluoromethyl)phenyl]propanal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-[4-(Trifluoromethyl)phenyl]propanal

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and characterization of **3-[4-(trifluoromethyl)phenyl]propanal**, a key intermediate in the pharmaceutical industry. The document details its physicochemical properties, spectroscopic data, and relevant safety information. A detailed experimental protocol for its synthesis, adapted from established methods for a similar isomer, is provided, along with methodologies for its characterization. The significance of the trifluoromethyl moiety in drug design and the role of this aldehyde in the synthesis of active pharmaceutical ingredients (APIs) are also discussed.

Introduction

3-[4-(Trifluoromethyl)phenyl]propanal, also known as 4-(3-oxopropyl)benzotrifluoride, is an aromatic aldehyde of significant interest in medicinal chemistry and drug development.^{[1][2]} Its structure, featuring a propanal group attached to a phenyl ring substituted with a trifluoromethyl (-CF₃) group at the para-position, makes it a valuable building block for the synthesis of complex organic molecules.

The trifluoromethyl group is a critical substituent in modern drug design.^[3] Its strong electron-withdrawing nature, high lipophilicity, and metabolic stability can significantly enhance the

pharmacokinetic and pharmacodynamic properties of a drug candidate.[3] The aldehyde functionality provides a reactive site for various chemical transformations, making **3-[4-(trifluoromethyl)phenyl]propanal** a versatile precursor for the synthesis of a range of pharmaceutical agents.[1] Notably, it is a known impurity and intermediate in the synthesis of Cinacalcet, a calcimimetic agent used to treat secondary hyperparathyroidism.[4]

This guide aims to provide a detailed technical resource for researchers and professionals working with this compound, covering its fundamental chemical properties, synthesis, and characterization.

Chemical and Physical Properties

3-[4-(Trifluoromethyl)phenyl]propanal is a colorless liquid at room temperature.[5] While some physical properties have not been extensively reported in the literature, a summary of available and computed data is presented below.

Table 1: Physicochemical Properties of **3-[4-(Trifluoromethyl)phenyl]propanal**

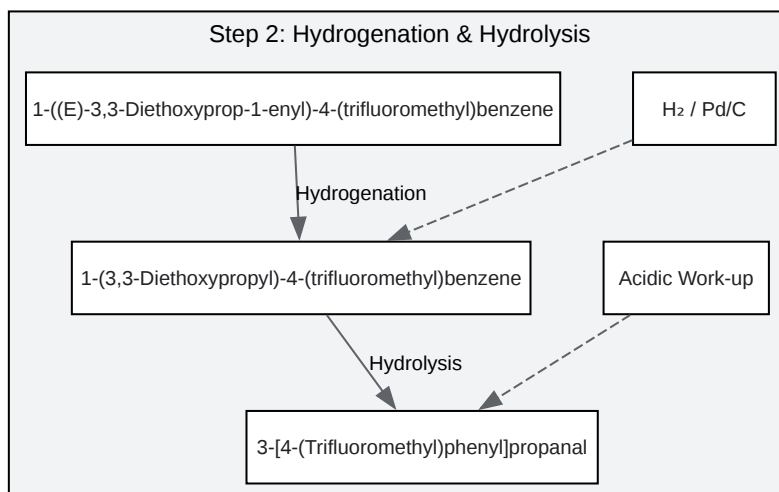
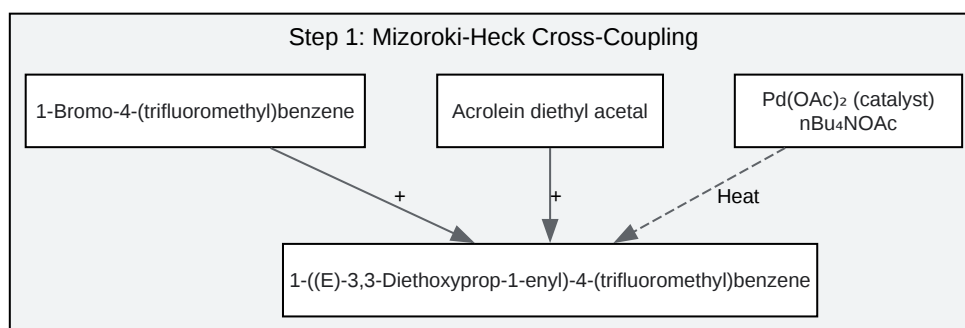
Property	Value	Source
Molecular Formula	C ₁₀ H ₉ F ₃ O	[5][6]
Molecular Weight	202.17 g/mol	[5][6]
CAS Number	166947-09-7	[6]
Appearance	Colorless liquid	[5]
Boiling Point	Not experimentally determined	-
Melting Point	Not experimentally determined	-
Density	Not experimentally determined	-
Solubility	Not experimentally determined	-
XLogP3	2.5	[6]

Synthesis and Experimental Protocols

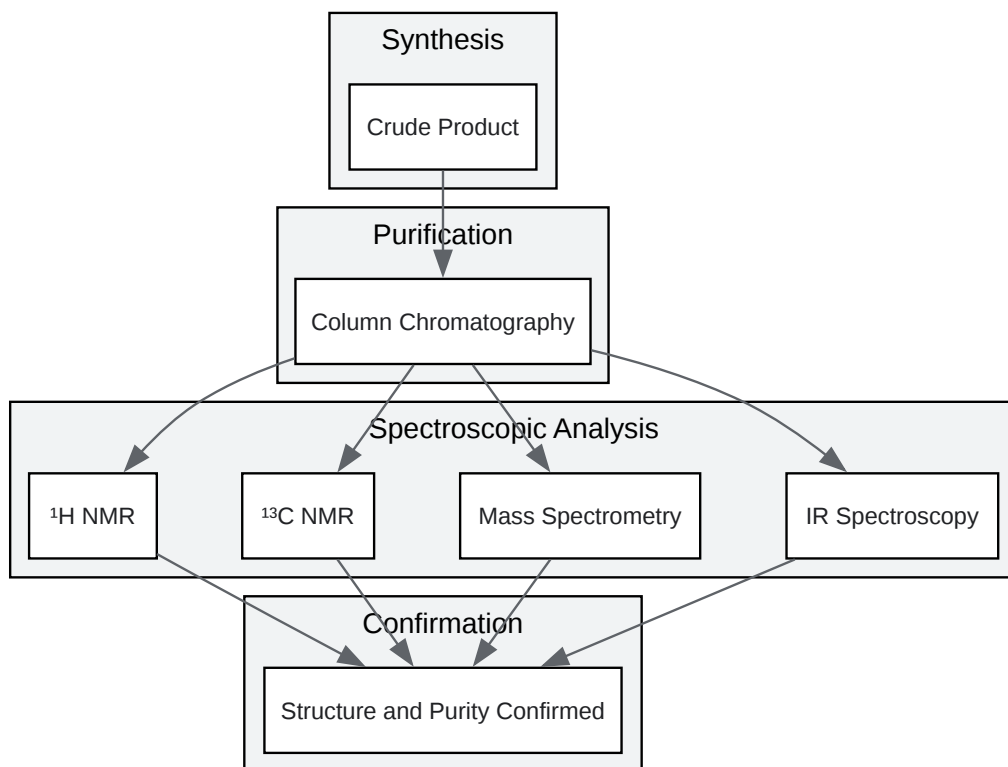
While a specific, detailed experimental protocol for the synthesis of **3-[4-(trifluoromethyl)phenyl]propanal** is not readily available in published literature, a robust synthesis can be adapted from the well-documented synthesis of its meta-isomer, 3-(3-trifluoromethylphenyl)propanal.^[7] The following protocol describes a plausible two-step synthesis involving a Mizoroki-Heck cross-coupling reaction followed by hydrogenation and hydrolysis.

Synthesis Workflow

Synthesis of 3-[4-(Trifluoromethyl)phenyl]propanal



Characterization Workflow for 3-[4-(Trifluoromethyl)phenyl]propanal



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